

Application Note: Comprehensive Characterization of 2-Chloro-3-pyrrolidin-1-ylpyrazine

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Compound of Interest

Compound Name: 2-Chloro-3-pyrrolidin-1-ylpyrazine

CAS No.: 1209459-63-1

Cat. No.: B597977

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Introduction

2-Chloro-3-pyrrolidin-1-ylpyrazine is a substituted pyrazine derivative featuring a heterocyclic aromatic core. Pyrazine scaffolds are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and unique electronic properties.^{[1][2]} The precise characterization of such molecules is a cornerstone of drug discovery and development, ensuring compound identity, purity, and stability. Inconsistencies in these critical quality attributes can profoundly impact research outcomes, affecting everything from biological assay results to regulatory compliance.

This guide provides a detailed framework of robust analytical methodologies for the comprehensive characterization of **2-Chloro-3-pyrrolidin-1-ylpyrazine**. We will explore the application of chromatographic and spectroscopic techniques, explaining the rationale behind method selection and providing detailed, field-proven protocols. This document is intended for researchers, analytical scientists, and quality control professionals engaged in the synthesis, development, and analysis of heterocyclic compounds.

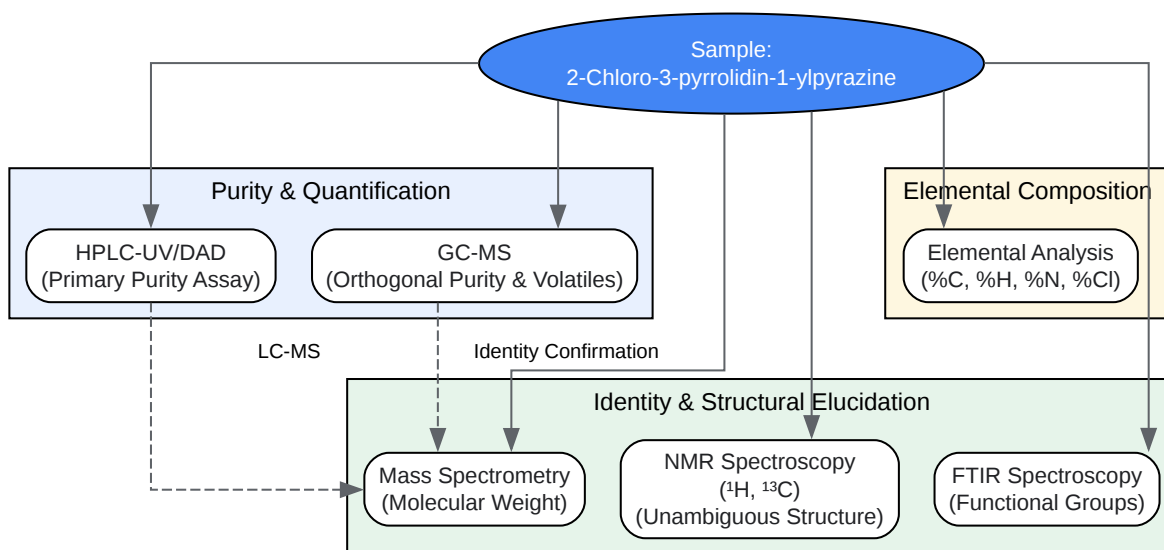
Physicochemical Profile

A foundational understanding of the molecule's properties is essential for selecting and optimizing analytical methods.

Property	Value	Source
CAS Number	1209459-63-1	
Molecular Formula	C ₈ H ₁₀ ClN ₃	
Molecular Weight	183.64 g/mol	
Physical Form	Liquid	
Purity (Typical)	≥95%	

Analytical Workflow Overview

A multi-pronged analytical strategy is required for unambiguous characterization. The workflow begins with chromatographic separation for purity assessment, followed by spectroscopic analysis for structural confirmation.



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Caption: Integrated workflow for the characterization of **2-Chloro-3-pyrrolidin-1-ylpyrazine**.

Chromatographic Methods for Purity Assessment

Chromatography is the gold standard for separating the main compound from impurities, be they starting materials, by-products, or degradation products. We recommend employing two orthogonal techniques, HPLC and GC-MS, for a comprehensive purity profile.

High-Performance Liquid Chromatography (HPLC)

HPLC is the principal technique for quantifying non-volatile and thermally stable compounds. A reversed-phase method is ideal for a molecule with the polarity of **2-Chloro-3-pyrrolidin-1-ylpyrazine**.

Causality Behind Experimental Choices:

- **C18 Column:** The octadecylsilane stationary phase provides excellent hydrophobic retention for the pyrazine ring system.
- **Gradient Elution:** A gradient of acetonitrile and water allows for the effective elution of the main peak while also separating earlier-eluting polar impurities and later-eluting non-polar impurities.
- **UV/DAD Detection:** The aromatic pyrazine core exhibits strong UV absorbance, making a Diode Array Detector (DAD) ideal for detection and peak purity analysis across a range of wavelengths.

Protocol: HPLC-DAD Purity Determination

- **Sample Preparation:**
 - Accurately weigh approximately 10 mg of the sample into a 10 mL volumetric flask.
 - Dissolve and dilute to the mark with a 50:50 (v/v) mixture of acetonitrile and water (diluent).

- Further dilute 1 mL of this stock solution to 10 mL with the diluent to obtain a working concentration of approximately 0.1 mg/mL.
- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial.
- Instrumentation and Conditions:

Parameter	Recommended Setting
Instrument	Agilent 1260 Infinity II or similar
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	0-2 min: 10% B; 2-15 min: 10% to 90% B; 15-18 min: 90% B; 18-18.1 min: 90% to 10% B; 18.1-22 min: 10% B
Flow Rate	1.0 mL/min
Column Temp.	30°C
Injection Vol.	10 µL
Detector	Diode Array Detector (DAD), 254 nm (primary), scan 210-400 nm

- Data Analysis:
 - Integrate all peaks in the chromatogram.
 - Calculate the purity by area percent: $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$.
 - Use the DAD to assess peak purity of the main component, ensuring no co-eluting impurities.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful orthogonal technique, particularly well-suited for the analysis of volatile and semi-volatile pyrazine derivatives.[1][3] It provides both purity information (from the Flame Ionization Detector, if used, or total ion chromatogram) and structural confirmation (from the mass spectrum).

Causality Behind Experimental Choices:

- **HP-5MS Column:** This low-polarity column is a workhorse for separating a wide range of compounds and is ideal for pyrazine analysis.[4]
- **Splitless Injection:** This mode ensures maximum transfer of the analyte onto the column, which is crucial for detecting trace-level impurities.
- **Temperature Program:** A ramped oven temperature allows for the separation of compounds with different boiling points, starting at a low temperature to resolve volatile impurities and ramping up to elute the target analyte.

Protocol: GC-MS Analysis

- **Sample Preparation:**
 - Prepare a dilute solution of the sample (~100 µg/mL) in a high-purity solvent such as ethyl acetate or dichloromethane.
- **Instrumentation and Conditions:**

Parameter	Recommended Setting
Instrument	Agilent 7890B GC with 5977A MSD or similar
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent[4]
Injector	Splitless mode, 250°C
Carrier Gas	Helium, constant flow at 1.0 mL/min
Oven Program	Initial 60°C (hold 2 min), ramp at 15°C/min to 280°C (hold 5 min)
MS Transfer Line	280°C
Ion Source Temp.	230°C
Ionization Mode	Electron Ionization (EI), 70 eV
Mass Range	40 - 400 amu

- Data Analysis:
 - Examine the Total Ion Chromatogram (TIC) for impurity peaks.
 - Obtain the mass spectrum for the main peak and confirm the molecular ion (m/z 183/185 for $^{35}\text{Cl}/^{37}\text{Cl}$ isotopes).
 - Compare the obtained spectrum with a reference library or analyze the fragmentation pattern to confirm the structure.

Spectroscopic Methods for Structural Confirmation

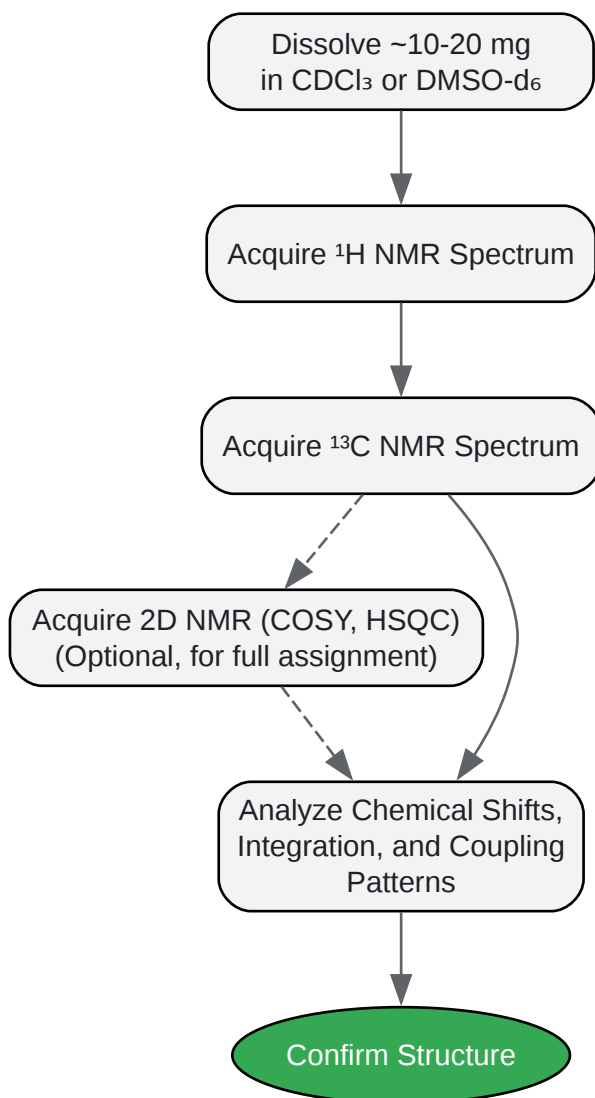
While chromatography assesses purity, spectroscopy provides the definitive proof of structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural elucidation. Both ^1H and ^{13}C NMR spectra should be acquired.

Expected Spectral Features: Based on the structure and data from similar pyrazine compounds[2], the following signals can be anticipated:

- ^1H NMR:
 - Two distinct signals in the aromatic region (downfield, ~ 7.5 - 8.5 ppm) for the two protons on the pyrazine ring.
 - Multiple signals in the aliphatic region (upfield, ~ 1.5 - 4.0 ppm) corresponding to the eight protons of the pyrrolidine ring. The protons on the carbons adjacent to the nitrogen will be the most downfield shifted.
- ^{13}C NMR:
 - Four signals in the aromatic region for the four distinct carbons of the substituted pyrazine ring.
 - Two signals in the aliphatic region for the carbons of the pyrrolidine ring.



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Caption: Workflow for structural confirmation by NMR spectroscopy.

Protocol: NMR Analysis

- Sample Preparation:
 - Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃) in a 5 mm NMR tube.[4]
- Spectrometer Conditions:
 - Instrument: 400 MHz or higher field spectrometer.[2][4]

- Experiments:
 - Standard ^1H NMR experiment.
 - Standard ^{13}C NMR experiment with proton decoupling.
 - (Optional) 2D experiments like COSY and HSQC for complete proton and carbon assignments.
- Data Processing and Interpretation:
 - Process the spectra using appropriate software (e.g., MestReNova, TopSpin).
 - Reference the spectra (e.g., to residual solvent peak or TMS).
 - Integrate the ^1H NMR signals to confirm proton counts.
 - Analyze chemical shifts and coupling constants to assign signals to specific protons and carbons in the molecule.

Mass Spectrometry (MS) and Elemental Analysis

Mass Spectrometry: As performed during the GC-MS analysis, MS provides the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition by providing a highly accurate mass measurement.

- Expected Exact Mass [M]: 183.05632 Da
- Key Feature: The presence of a characteristic M+2 peak at an intensity of approximately one-third of the molecular ion peak, confirming the presence of a single chlorine atom.

Elemental Analysis: This technique provides the percentage composition of elements (C, H, N, Cl) in the sample. The experimental values should match the theoretical values calculated from the molecular formula ($\text{C}_8\text{H}_{10}\text{ClN}_3$) to within $\pm 0.4\%$, confirming the empirical formula.

- Theoretical Composition: C: 52.32%, H: 5.49%, Cl: 19.31%, N: 22.88%.

Conclusion

The analytical methods detailed in this application note provide a robust and comprehensive framework for the characterization of **2-Chloro-3-pyrrolidin-1-ylpyrazine**. The orthogonal application of HPLC and GC-MS ensures an accurate assessment of purity, while NMR, MS, and elemental analysis provide unambiguous confirmation of the compound's identity and structure. Adherence to these protocols will ensure high-quality, reliable data essential for advancing research and development objectives.

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